

Operational Guide: Safe Handling & Logistics for Homovanillic Acid Sulfate (Sodium Salt)

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Compound of Interest

Compound Name: Homovanillic Acid sulfate (sodium salt)

Cat. No.: B1164595

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Executive Summary & Chemical Profile

This guide defines the operational safety standards for Homovanillic Acid Sulfate Sodium Salt (CAS: 38339-06-9). While often classified as a low-hazard metabolite conjugate used in dopamine research, its physical properties (hygroscopic fine powder) and chemical structure (phenolic salt) demand specific handling protocols to ensure both personnel safety and experimental integrity.

Chemical Identity:

- Name: Homovanillic Acid Sulfate Sodium Salt[1][2][3][4][5]
- CAS: 38339-06-9 (Specific salt form); Parent Acid CAS: 306-08-1
- Molecular Formula: C

H

Na

O

S[1][2][3][6]

- Physical State: Off-white to pale brown solid (hygroscopic)

Risk Assessment & Hazard Identification

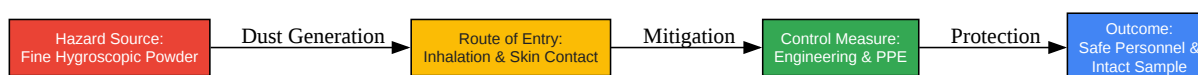
Although many Safety Data Sheets (SDS) classify this substance as "Not Classified" or "Irritant" under GHS standards [1, 2], a Senior Scientist must treat any bioactive metabolite standard with a higher degree of caution than the minimum regulatory requirement.

Primary Risks

- Inhalation (Dust): Fine salt powders can easily become airborne. Inhalation may cause respiratory tract irritation (STOT SE 3).[7]
- Contact Dermatitis: Phenolic compounds, even sulfated ones, can be mild skin irritants.
- Sample Degradation (Operational Risk): The sodium salt form is hygroscopic. Exposure to ambient moisture will alter the molecular weight (hydration shell), invalidating quantitative analytical results (e.g., HPLC/MS standards).

Hazard Visualization

The following diagram illustrates the decision logic for risk management:



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Figure 1: Risk propagation pathway and control intervention points.

Personal Protective Equipment (PPE) Matrix

Do not rely on generic "lab safety" rules. Use this specific matrix for Homovanillic Acid Sulfate.

Protection Zone	Recommended Equipment	Scientific Rationale
Respiratory	Fume Hood (Primary) or N95 Respirator (Secondary)	The sodium salt is a fine particulate. A Fume Hood (Class II) prevents dust inhalation. If weighing outside a hood, an N95 is mandatory to prevent mucous membrane irritation.
Hand Protection	Nitrile Gloves (Min. 0.11mm thickness)	Why Nitrile? Latex proteins can cause allergies, and nitrile offers superior resistance to phenolic structures. Double-gloving is recommended during solubilization to prevent skin absorption.
Eye Protection	Chemical Safety Goggles (Indirect Vent)	Safety glasses are insufficient for fine powders which can bypass side shields on air currents. Goggles seal the eye area completely.
Body Protection	Lab Coat (Cotton/Poly blend) + Tyvek Sleeves	Standard lab coat is sufficient. Use Tyvek sleeves if handling large quantities (>1g) to prevent dust settling on forearms.

Operational Protocol: Handling & Solubilization

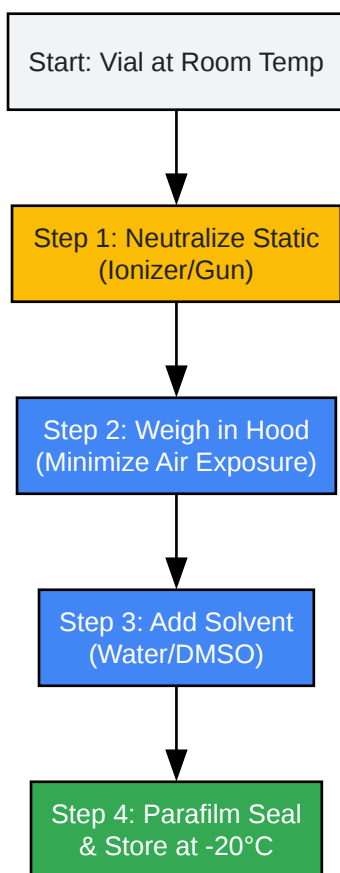
Objective: Weigh and solubilize the standard without introducing moisture or generating static charge.

Step-by-Step Methodology

- Environmental Prep:

- Equip the workspace with an Ionizing Bar or Anti-Static Gun. Sodium salts often carry high static charges, causing the powder to "jump" or cling to spatulas.
- Bring the vial to room temperature before opening to prevent condensation (hygroscopic management).
- Weighing Procedure:
 - Place the analytical balance inside a fume hood or balance enclosure.
 - Technique: Do not pour. Use a clean stainless steel micro-spatula.
 - Critical Step: If the powder is clumpy, do not crush it in the open air. This increases surface area for moisture absorption.
- Solubilization:
 - Solvent: Water (highly soluble) or DMSO.
 - Protocol: Add solvent to the powder, not powder to solvent, to minimize dust. Vortex immediately.

Workflow Diagram



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Figure 2: Operational workflow emphasizing static control and moisture protection.

Disposal & Waste Management

Disposal Class: Non-Hazardous Chemical Waste (unless mixed with toxic solvents).

- Solid Waste:
 - Expired or contaminated powder should be placed in a dedicated container labeled "Solid Organic Waste - Phenolic Salts."
 - Disposal Method: High-temperature incineration. This ensures complete thermal decomposition of the sulfated phenolic ring [3].
- Liquid Waste:

- Aqueous solutions can often be drain-disposed if local regulations permit for dilute non-toxics. However, the Best Practice is to collect in "Aqueous Organic Waste" containers.
- Caution: Do not mix with strong acids (e.g., HCl) in the waste container, as this may reverse the salt formation and precipitate the less soluble acidic form, creating sludge.

Emergency Response

- Inhalation: Move to fresh air immediately. If coughing persists, seek medical attention (SDS Section 4).
- Skin Contact: Wash with soap and copious amounts of water.[8] Do not use alcohol/ethanol, as this may increase skin absorption of phenolic compounds.
- Eye Contact: Flush with water for 15 minutes.[8][9] Lift eyelids to flush out trapped particulates.
- Spill Cleanup:
 - Dampen a paper towel (do not spray the powder directly).
 - Wipe up the powder to avoid dust generation.
 - Clean surface with 70% Ethanol.

References

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